

Application Note: Structural Confirmation of 1-Phenethyl-4-propionyloxypiperidine using NMR Spectroscopy

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Compound of Interest

Compound Name: 1-Phenethyl-4-propionyloxypiperidine

CAS No.: 1462260-87-2

Cat. No.: B16369352

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the structural confirmation of **1-Phenethyl-4-propionyloxypiperidine** using one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy. As a known byproduct in the synthesis of fentanyl, accurate structural elucidation is critical for forensic and research applications.[1][2] This note outlines the necessary steps for sample preparation, spectral acquisition (^1H , ^{13}C , COSY, HSQC, HMBC), and data interpretation.

Introduction

1-Phenethyl-4-propionyloxypiperidine is a tertiary amine with a molecular formula of $\text{C}_{16}\text{H}_{23}\text{NO}_2$ and a molecular weight of 261.36 g/mol.[3] It is structurally related to opioids and is identified as a byproduct in fentanyl synthesis.[1][4] Nuclear Magnetic Resonance (NMR)

spectroscopy is a powerful non-destructive analytical technique that provides detailed information about the molecular structure of a compound. Through the analysis of chemical shifts, spin-spin couplings, and through-bond or through-space correlations, an unambiguous structural assignment can be achieved. This protocol details the use of ^1H NMR, ^{13}C NMR, and 2D NMR experiments for the complete structural confirmation of **1-Phenethyl-4-propionyloxypiperidine**.

Predicted ^1H and ^{13}C NMR Spectral Data

Based on the chemical structure, the expected NMR signals for **1-Phenethyl-4-propionyloxypiperidine** can be predicted. The numbering convention used for assignment is shown in the diagram below.

Caption: Structure of **1-Phenethyl-4-propionyloxypiperidine** with atom numbering.

Table 1: Predicted ^1H NMR Chemical Shifts

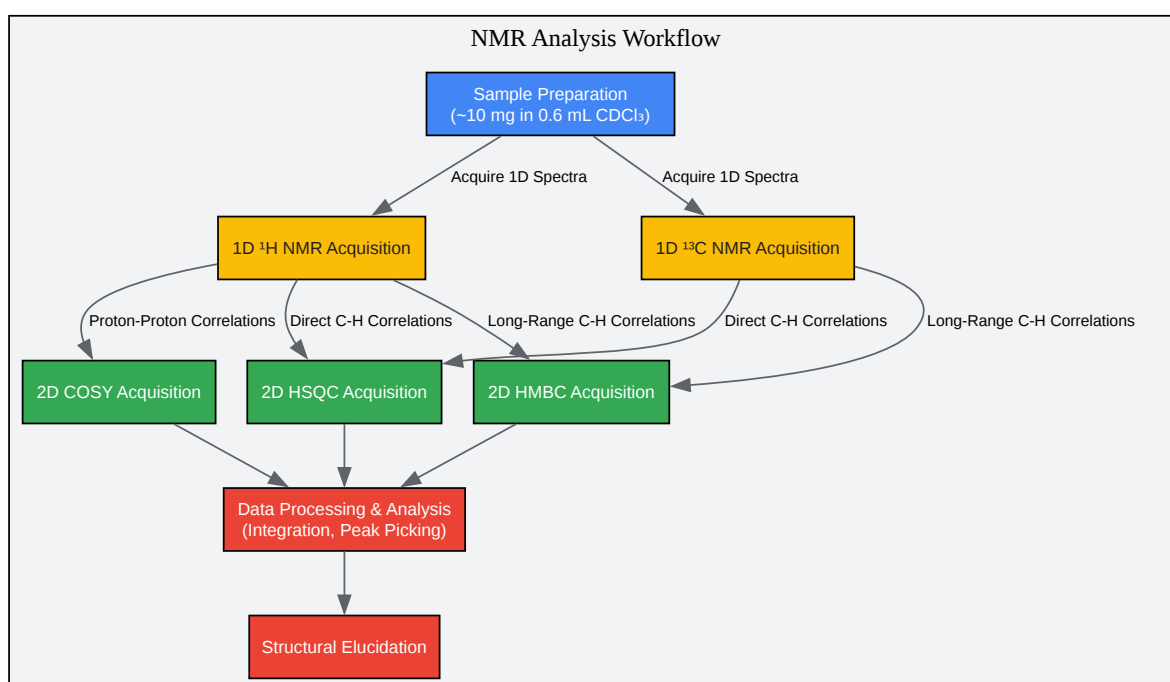
Protons (Position)	Predicted δ (ppm)	Multiplicity	Integration
H-2', H-6'	7.20-7.35	m	2H
H-3', H-4', H-5'	7.15-7.25	m	3H
H-7'	2.75-2.90	m	2H
H-8'	2.55-2.70	m	2H
H-4	4.80-5.00	tt	1H
H-2eq, H-6eq	2.85-3.00	m	2H
H-2ax, H-6ax	2.20-2.35	m	2H
H-3eq, H-5eq	1.90-2.05	m	2H
H-3ax, H-5ax	1.65-1.80	m	2H
H-1''	2.25-2.40	q	2H
H-2''	1.10-1.25	t	3H

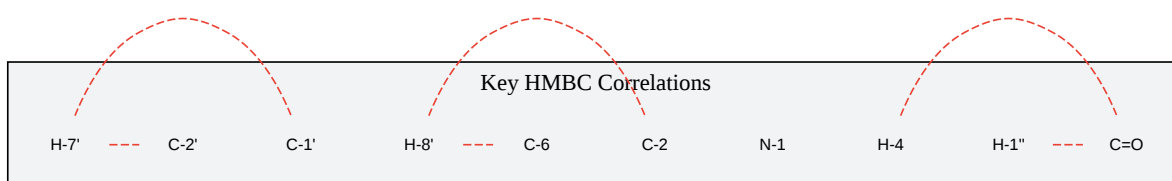
Table 2: Predicted ^{13}C NMR Chemical Shifts

Carbons (Position)	Predicted δ (ppm)
C=O	173-175
C-1'	139-141
C-2', C-6'	128-130
C-3', C-5'	128-129
C-4'	126-127
C-4	69-72
C-8'	60-62
C-2, C-6	52-54
C-7'	33-35
C-3, C-5	30-32
C-1"	27-29
C-2"	9-11

Experimental Protocols

The following section details the protocols for sample preparation and acquisition of NMR spectra.





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References

- [1. caymanchem.com \[caymanchem.com\]](https://caymanchem.com)
- [2. DrugsData.org \(was EcstasyData\): Test Details : Result #15994 - Fentanyl, 15994 \(m\) \[drugsdata.org\]](https://drugsdata.org)
- [3. 1-Phenethyl-4-propionyloxypiperidine | C16H23NO2 | CID 91725431 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [4. caymanchem.com \[caymanchem.com\]](https://caymanchem.com)
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